

A Quantitative Comparison of FFN102 and Other Fluorescent False Neurotransmitters

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Compound of Interest

Compound Name: *FFN102*

Cat. No.: *B560496*

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This guide provides an objective comparison of the fluorescent false neurotransmitter (FFN) **FFN102** with other commonly used alternatives, including FFN511, FFN200, FFN246, and ASP+. The information presented is supported by experimental data to aid in the selection of the most appropriate tool for visualizing and quantifying monoaminergic neurotransmission.

Overview of Fluorescent False Neurotransmitters

Fluorescent false neurotransmitters (FFNs) are synthetic analogs of endogenous monoamine neurotransmitters that are actively taken up and packaged into synaptic vesicles by the same transporters as their natural counterparts. This allows for the direct visualization of processes such as neurotransmitter uptake, vesicular loading, and exocytosis at the level of individual synapses.

Comparative Data

The following tables summarize the key quantitative and qualitative parameters of **FFN102** and its alternatives.

Table 1: Transporter Specificity and Affinity

Probe	Primary Target Neurons	Plasma Membrane Transporter Substrate	Vesicular Transporter Substrate	Affinity (Km / IC50)
FFN102	Dopaminergic	Dopamine Transporter (DAT)[1]	Vesicular Monoamine Transporter 2 (VMAT2)[1]	~4.2 μ M for DAT[1]
FFN511	Monoaminergic	Not a primary uptake mechanism	VMAT2[2]	IC50 = 1 μ M for VMAT2[3]
FFN200	Monoaminergic	No (DAT-independent)[4]	VMAT2	Km = 13.7 $\pm$ 2.7 μ M for VMAT2[4]
FFN246	Serotonergic	Serotonin Transporter (SERT)	VMAT2	Km = 14.3 $\pm$ 1.9 μ M for hSERT
ASP+	Catecholaminergic, Serotonergic	DAT, NET, SERT, OCT3[3][5][6][7]	-	Micromolar potency for NET[3]

Table 2: Spectroscopic Properties

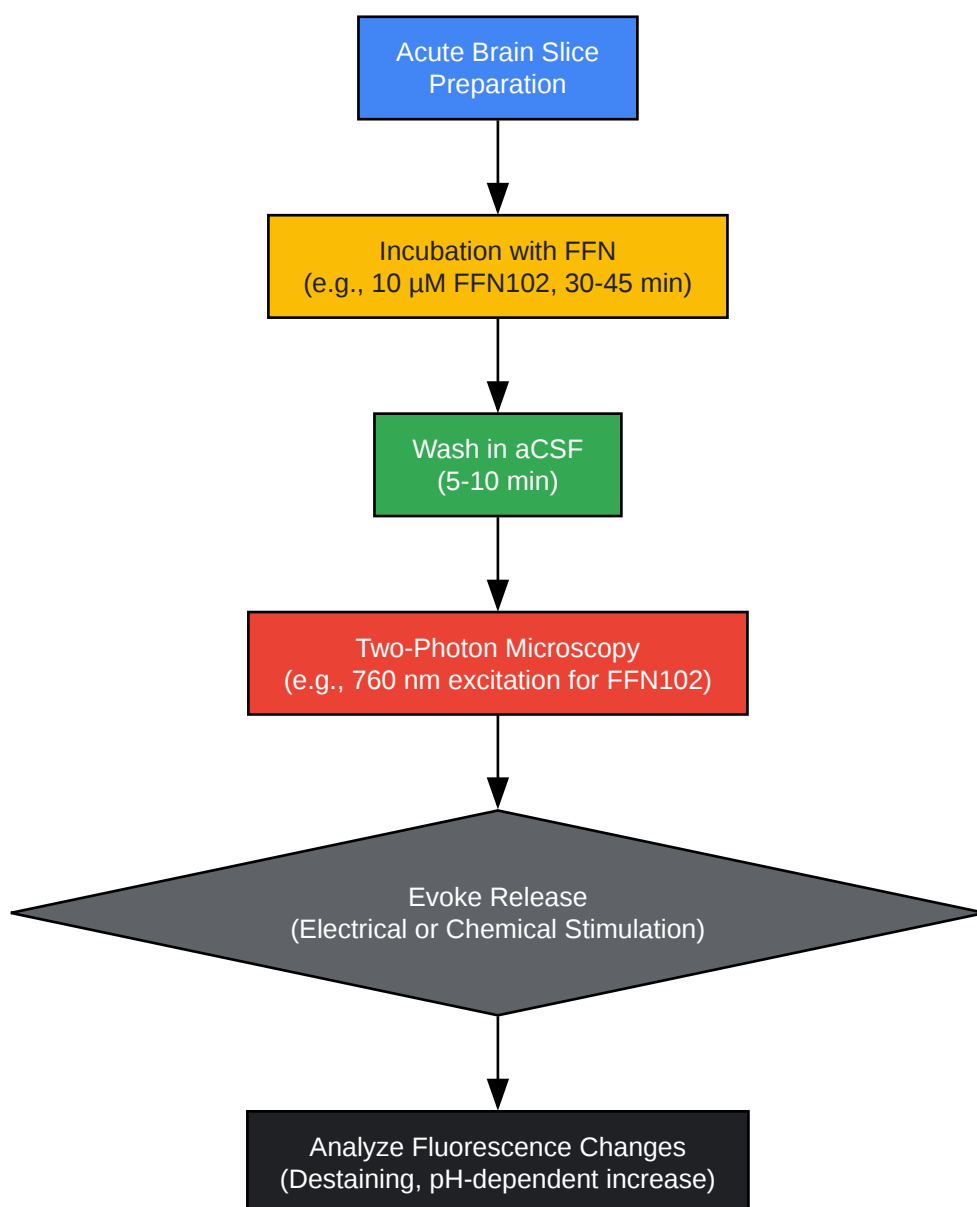
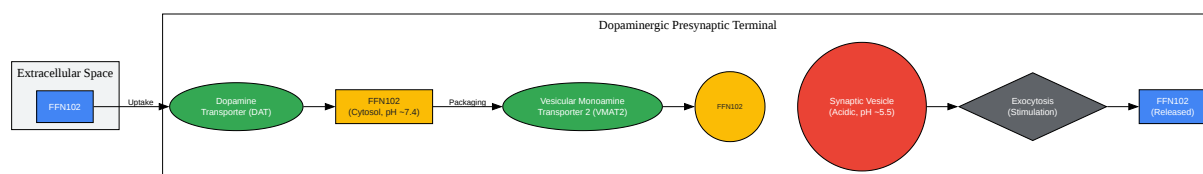
Probe	Excitation Max (nm)	Emission Max (nm)	pH Sensitivity
FFN102	340 (pH 5.0), 370 (pH 7.4)[1]	453[1]	Yes, ratiometric excitation[1]
FFN511	406	501	No
FFN200	352[4]	451[4]	No
FFN246	392	427	No
ASP+	~470	~610	Solvatochromic

Table 3: Qualitative Performance Comparison

Feature	FFN102	FFN511	FFN200	FFN246	ASP+
Selectivity	High for dopaminergic neurons[1]	Broad for monoaminergic neurons	Broad for monoaminergic neurons	High for serotonergic neurons	Broad for monoaminergic and organic cation transporters[3][5][6][7]
Uptake Mechanism	DAT-dependent cellular uptake, then VMAT2	Primarily VMAT2-dependent vesicular loading	VMAT2-dependent vesicular loading	SERT-dependent cellular uptake, then VMAT2	Uptake via DAT, NET, SERT, OCTs[3][5][6][7]
Release Monitoring	Excellent, pH-dependent fluorescence increase upon exocytosis[1]	Good	Good	Good	Poor, binds to other organelles
Photostability	Sufficiently photostable for two-photon microscopy	Sufficiently photostable for two-photon microscopy	Sufficiently photostable	Good	Prone to photobleaching
Compatibility	Compatible with GFP tags	Compatible with GFP tags	Compatible with GFP tags	Compatible with eYFP	-

Signaling Pathways and Experimental Workflows

Signaling Pathway of FFN102 in a Dopaminergic Neuron



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